

An In-depth Technical Guide to 2-Chloro-5-(ethylsulfonyl)pyridine

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Compound of Interest

Compound Name: 2-Chloro-5-(ethylsulfonyl)pyridine

CAS No.: 1206679-92-6

Cat. No.: B581571

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-(ethylsulfonyl)pyridine is a heterocyclic building block of significant interest in medicinal chemistry and drug development. Its unique electronic and structural features, arising from the interplay between the electron-withdrawing chloro and ethylsulfonyl groups and the electron-deficient pyridine ring, make it a valuable synthon for accessing a diverse range of complex molecular architectures. This guide provides a comprehensive overview of its core properties, synthesis, reactivity, and applications, offering field-proven insights for its effective utilization in research and development.

Physicochemical Properties

The fundamental properties of **2-Chloro-5-(ethylsulfonyl)pyridine** are summarized below. Understanding these characteristics is crucial for its proper handling, reaction setup, and analytical characterization.

Property	Value	Source
CAS Number	1206679-92-6	[1]
Molecular Formula	C ₇ H ₈ ClNO ₂ S	[1][2]
Molecular Weight	205.66 g/mol	[1]
Monoisotopic Mass	204.99643 Da	[3]
Appearance	Typically a solid (may be colorless to pale yellow)	[4]
Solubility	Soluble in some organic solvents	[4]
Predicted XLogP3	1.4	[5]

Molecular Structure

The structure of **2-Chloro-5-(ethylsulfonyl)pyridine** features a pyridine ring substituted at the 2-position with a chlorine atom and at the 5-position with an ethylsulfonyl group.

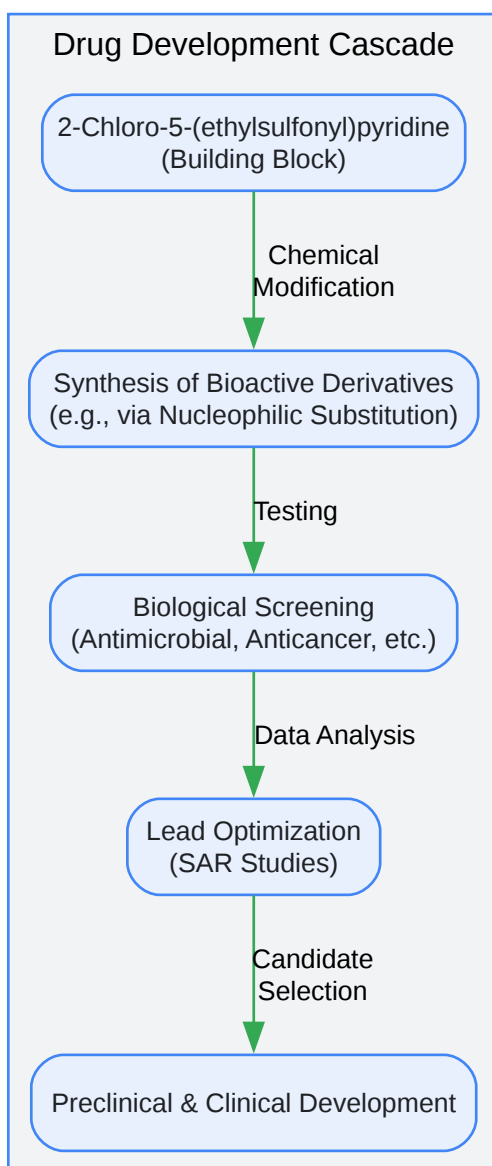
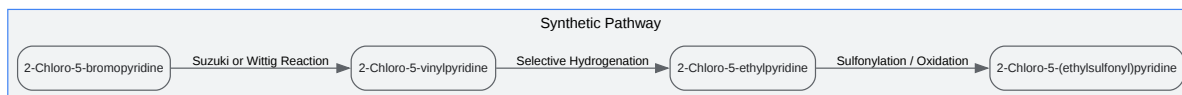
Caption: 2D structure of **2-Chloro-5-(ethylsulfonyl)pyridine**.

Synthesis and Reactivity

The synthesis of **2-Chloro-5-(ethylsulfonyl)pyridine** and its derivatives often involves multi-step sequences. A common strategy involves the oxidation of the corresponding thioether, 2-chloro-5-(ethylsulfanyl)pyridine.[6] The thioether itself can be prepared through various synthetic routes.

Illustrative Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis of substituted pyridines, which can be adapted for **2-Chloro-5-(ethylsulfonyl)pyridine**. For instance, a starting material like 2-chloro-5-bromopyridine can undergo a Suzuki or Wittig reaction to introduce a vinyl group, which is then hydrogenated to an ethyl group.[7]



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Caption: Role in the drug development process.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **2-Chloro-5-(ethylsulfonyl)pyridine**. While a specific safety data sheet (SDS) for this exact compound is not readily available in the search results, related compounds provide guidance on potential hazards. For instance, other chlorinated pyridine derivatives are known to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation. [8][9][10]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. [11]* Ventilation: Handle in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors. [5]* Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. [5] Keep away from incompatible materials like strong oxidizing agents. [9]* Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations. [9]

Conclusion

2-Chloro-5-(ethylsulfonyl)pyridine is a versatile and valuable building block for medicinal chemists and researchers in drug development. Its well-defined structure and predictable reactivity allow for its incorporation into a wide array of complex molecules with potential therapeutic value. A thorough understanding of its properties, synthesis, and safe handling is paramount to unlocking its full potential in the pursuit of novel pharmaceuticals.

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